Technical Application Note: Characterization and Formulation of 2-Phenyl-3-carbethoxyfuran

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Compound of Interest

Compound Name:	*2-Phenyl-3-carbethoxyfuran*
CAS No.:	*50626-02-3*
Cat. No.:	*B1605068*

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Executive Summary & Chemical Identity

2-Phenyl-3-carbethoxyfuran, systematically known as Ethyl 2-phenyl-3-furoate, is a specialized flavoring agent valued for its ability to impart deep, jammy strawberry and balsamic notes to fruit flavors.[1] Unlike simple aliphatic esters (e.g., ethyl butyrate) that provide "lift" and top notes, this furan derivative acts as a fixative and modifier, adding body and ripe characteristics to berry profiles.[1]

This guide provides a comprehensive technical workflow for the synthesis, quality control (GC-MS), and sensory evaluation of FEMA 3468, ensuring compliance with JECFA safety standards.

Table 1: Chemical Specifications

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Parameter	Specification
IUPAC Name	Ethyl 2-phenyl-3-furoate
Synonyms	2-Phenyl-3-carbethoxyfuran; Ethyl 2-phenyl-3-furancarboxylate
CAS Number	50626-02-3
FEMA Number	3468
JECFA Number	752
Molecular Formula	$C_{13}H_{12}O_3$
Molecular Weight	216.23 g/mol
LogP (Predicted)	~2.90 (Lipophilic)
Odor Profile	Fruity, Strawberry, Balsamic, Powdery
Appearance	Pale yellow to gold clear liquid

Synthesis Protocol: Feist-Benary Cyclization

Objective: Synthesize Ethyl 2-phenyl-3-furoate via the condensation of a

-keto ester with an

-halo aldehyde.[1]

Mechanistic Rationale

The synthesis utilizes the Feist-Benary reaction.[1] This pathway is chosen over the Paal-Knorr synthesis because it specifically yields 3-substituted furans from acyclic precursors.

- Precursors: Ethyl benzoylacetate (

  -keto ester) and Chloroacetaldehyde dimethyl acetal (masked

  -halo aldehyde).

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- Mechanism: Base-catalyzed aldol condensation followed by intramolecular nucleophilic displacement of the chloride, closing the furan ring.[1]

Experimental Workflow

Reagents:

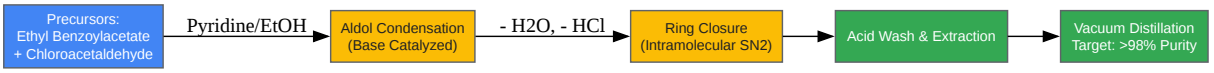
- Ethyl benzoylacetate (1.0 eq)[2]
- Chloroacetaldehyde dimethyl acetal (1.1 eq)
- Pyridine (Catalyst/Solvent) or Triethylamine in Ethanol
- Sulfuric acid (for acetal hydrolysis if required in situ)

Step-by-Step Protocol:

- Preparation: In a 3-neck round-bottom flask equipped with a reflux condenser and nitrogen inlet, dissolve Ethyl benzoylacetate (19.2 g, 0.1 mol) in ethanol (100 mL).
- Addition: Add Chloroacetaldehyde dimethyl acetal (13.7 g, 0.11 mol) dropwise while stirring.
- Catalysis: Add Pyridine (5 mL) slowly. The reaction is exothermic; maintain temperature < 40°C during addition.[1]
- Reflux: Heat the mixture to reflux (approx. 78°C) for 6–8 hours. Monitor via TLC (Hexane:EtOAc 8:2) until the starting keto-ester is consumed.
- Workup: Cool to room temperature. Remove ethanol under reduced pressure. Dissolve residue in Diethyl Ether (100 mL) and wash with 1M HCl (to remove pyridine) followed by saturated $NaHCO_3$ and Brine.
- Purification: Dry organic layer over $MgSO_4$, filter, and concentrate. Purify the crude oil via vacuum distillation (bp ~150°C at 6 mmHg) or silica gel column chromatography.

Synthesis Logic Diagram (DOT)

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Figure 1: Feist-Benary synthesis pathway for the production of Ethyl 2-phenyl-3-furoate.

Analytical Characterization (GC-MS)

Objective: Validate identity and purity using Gas Chromatography-Mass Spectrometry (GC-MS) with Kovats Retention Index (RI) verification.

Method Validation (Self-Validating System)

Relying solely on Mass Spectral matching is insufficient for isomers. You must calculate the Linear Retention Index (LRI).

- Column: DB-5MS (or equivalent 5% phenyl-methylpolysiloxane), 30m x 0.25mm x 0.25µm. [1]
- Internal Standard: C8-C20 n-Alkane mix.[1]

Protocol

- Sample Prep: Dilute 10 µL of purified flavor material in 1 mL Hexane.
- Alkane Injection: Inject the C8-C20 alkane standard mix using the same temperature program.
- Program: 60°C (1 min hold)

  3°C/min

  240°C.
- Calculation: Use the Van den Dool and Kratz equation to calculate LRI.

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- Target LRI: Expect ~1500–1600 on DB-5 (Note: Verify against internal library as literature values vary by column phase).

- MS Confirmation: Look for parent ion m/z 216.[1] Key fragments:
  - m/z 171 (Loss of ethoxy group, [M-OEt]+)[1]
  - m/z 143 (Loss of COOEt, decarboxylation)[1]
  - m/z 105 (Benzoyl fragment, Ph-CO+)[1]

Application & Sensory Evaluation

Objective: Assess the organoleptic contribution of FEMA 3468 in a beverage matrix.

Organoleptic Profile

- Primary Note: Strawberry jam, cooked fruit.
- Secondary Note: Balsamic, powdery, slight floral nuance.[1]
- Functional Use: Reduces "candy" notes in artificial strawberry flavors, adding "cooked" realism.

Sensory Protocol (Triangle Test)

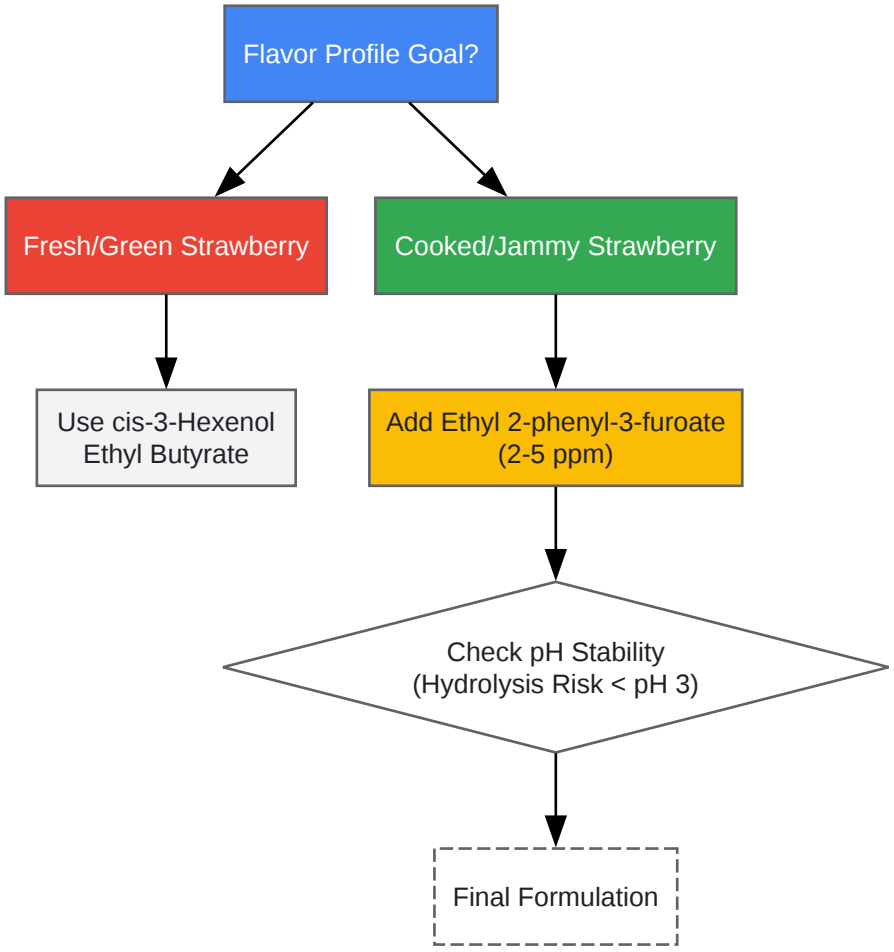
Safety Note: Do not taste neat. **2-Phenyl-3-carbethoxyfuran** is potent.[1] Matrix: Acidified Sugar Solution (10% Sucrose, 0.15% Citric Acid).[1]

- Stock Solution: 1% in Ethanol (10,000 ppm).
- Test Solution: Dilute Stock to 5 ppm in the Matrix.
- Control: Matrix + Ethanol (without flavor).
- Procedure:
  - Present 3 cups (2 Controls, 1 Test) to panelists.

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- Question: "Which sample is different?" and "Describe the difference."
- Success Criteria: Panelists should identify the Test sample as "jammy" or "deeper" than the acidic sugar water.

Formulation Decision Tree



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Figure 2: Decision logic for incorporating Ethyl 2-phenyl-3-furoate into fruit flavor profiles.

Regulatory & Safety (E-E-A-T)

Regulatory Status:

- FEMA: 3468 (GRAS - Generally Recognized As Safe).

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- JECFA: Evaluation No. 752.[1]
- EU Flavis: 13.038.[1]

Safety Assessment: JECFA has evaluated this compound and concluded there is "No safety concern at current levels of intake."[1]

- Metabolism:[1] As an ester, it undergoes rapid hydrolysis in vivo to yield 2-phenyl-3-furoic acid and ethanol.[1] The acid moiety is excreted as a glucuronide or glycine conjugate.[1]
- TTC (Threshold of Toxicological Concern): It falls under Cramer Class II or III (depending on specific software prediction models regarding the furan ring), but actual intake levels as a flavoring are significantly below safety thresholds.[1]

Handling:

- Wear gloves and safety glasses.
- Avoid inhalation of vapors during synthesis (use fume hood).
- Store in a cool, dark place (refrigerated) to prevent ester hydrolysis or furan ring oxidation.[1]

References

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